

Colextran Interference with Common Laboratory Assays: A Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Colextran

Cat. No.: B1211920

[Get Quote](#)

Disclaimer: The following information is for research and professional use only. It is not intended as a substitute for professional medical advice, diagnosis, or treatment. Always seek the advice of your physician or other qualified health provider with any questions you may have regarding a medical condition.

This technical support center provides guidance for researchers, scientists, and drug development professionals on the potential interference of **Colextran** and similar compounds with common laboratory assays. As specific data on **Colextran** is limited, this guide draws upon information from related compounds, namely dextran and other bile acid sequestrants like cholestyramine, to provide a comprehensive overview of potential issues and troubleshooting strategies.

Frequently Asked Questions (FAQs)

Q1: What is **Colextran** and how might it interfere with laboratory assays?

Colextran is a bile acid sequestrant, chemically defined as an ether of dextran and diethylethanolamine. Its mechanism of action involves binding to bile acids in the gastrointestinal tract to prevent their reabsorption.^{[1][2]} This has two main implications for laboratory testing:

- **Physiological (In Vivo) Effects:** By binding to various substances in the gut, **Colextran** can decrease the absorption of co-administered drugs (e.g., warfarin, digoxin, thyroid hormones)

and fat-soluble vitamins (A, D, E, and K).[3][4][5] This can lead to altered levels of these substances in blood, which will be reflected in laboratory test results.

- Analytical (In Vitro) Effects: The dextran component of **Colextran** can directly interfere with certain laboratory assays, most notably the biuret method for total protein determination.[6][7][8]

Q2: Which laboratory assays are most likely to be affected by **Colextran**?

Based on its composition and class, the following assays may be affected:

- Total Serum Protein (Biuret Method): The dextran component can cause turbidity, leading to inaccurate (often falsely low) results.[6][7]
- Therapeutic Drug Monitoring: Assays for drugs that are orally administered and subject to binding by bile acid sequestrants may show lower than expected concentrations.
- Vitamin Level Testing: Serum levels of fat-soluble vitamins (A, D, E, K) may be reduced.
- Liver Function Tests: Mild and transient elevations in serum aminotransferase and alkaline phosphatase levels have been reported with bile acid sequestrant use.[1]
- Coagulation Tests (e.g., Prothrombin Time/INR): Due to potential vitamin K malabsorption, an increased bleeding tendency may be observed.[9]

Q3: What are the signs of potential interference in my experimental results?

Suspect interference if you observe:

- Unexpectedly low therapeutic drug levels in a patient who is reportedly compliant with their medication.
- Inconsistent or unexpectedly low total protein results when using a biuret-based method.
- Clinical signs of vitamin deficiency despite adequate supplementation.
- Discrepancies between laboratory results and the clinical presentation of the patient.

Q4: How can I mitigate the effects of **Colextran** in my experiments?

- For Physiological Interference: When studying the effects of other drugs, consider the timing of administration relative to **Colextran**. A common recommendation is to administer other drugs at least 1 hour before or 4-6 hours after the bile acid sequestrant.[3]
- For Analytical Interference with Protein Assays: If using a biuret-based method, consider modifying the reagent (e.g., by increasing the tartrate concentration) or using an alternative assay method, such as a dry chemistry biuret method, which has been shown to be unaffected.[6][7]

Troubleshooting Guides

Issue: Unexpectedly Low Total Serum Protein Results

If you are using a biuret-based assay to measure total serum protein in samples from subjects receiving **Colextran** or dextran-containing solutions and observe unexpectedly low results, follow these troubleshooting steps:

- Verify the Assay Method: Confirm that your laboratory is using a biuret-based method.
- Review Reagent Composition: The interference is dependent on the sodium hydroxide and tartrate concentrations in the biuret reagent.[6] Reagents with lower tartrate concentrations are more susceptible to interference.
- Consider an Alternative Method: Switch to a method that is not affected by dextran, such as a dry chemistry biuret assay.[6]
- Modify the Existing Reagent: As a last resort, and with proper validation, the biuret reagent can be modified to increase the tartrate concentration to 20 g/L or more to prevent the formation of the interfering dextran-copper complex.[7]

Data Presentation

Table 1: Summary of Dextran Interference in Biuret-Type Total Protein Assays

Interferent Concentration	Assay Method	Nature of Interference	Magnitude of Interference	Mitigation Strategy
Therapeutic (e.g., 10% Gentran 70)	Biuret-type assays	Negative (falsely low)	0 to 20% decrease	Use dry chemistry biuret method or modify reagent

Experimental Protocols

Protocol 1: Investigation of Dextran Interference in a Biuret-Type Serum Protein Assay

Objective: To demonstrate and quantify the interference of dextran in a standard biuret-based total protein assay.

Materials:

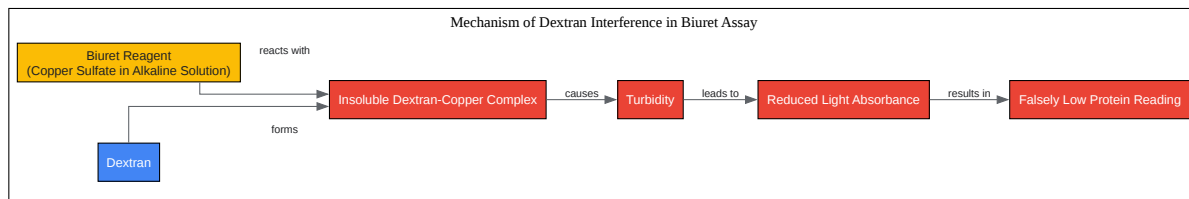
- Serum samples
- Dextran 70 solution (10% w/v)
- Biuret reagent (standard formulation)
- Spectrophotometer
- Test tubes and pipettes

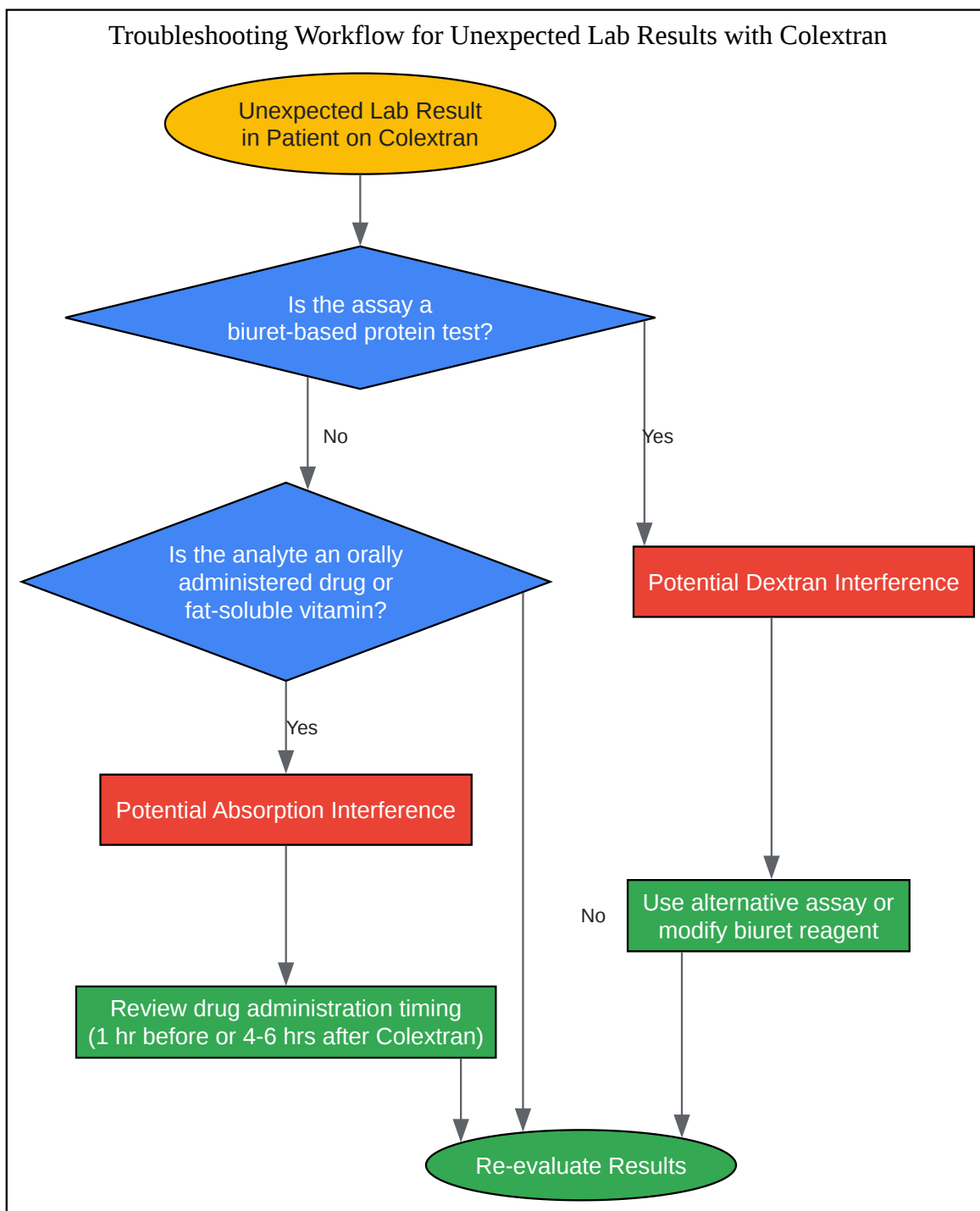
Methodology:

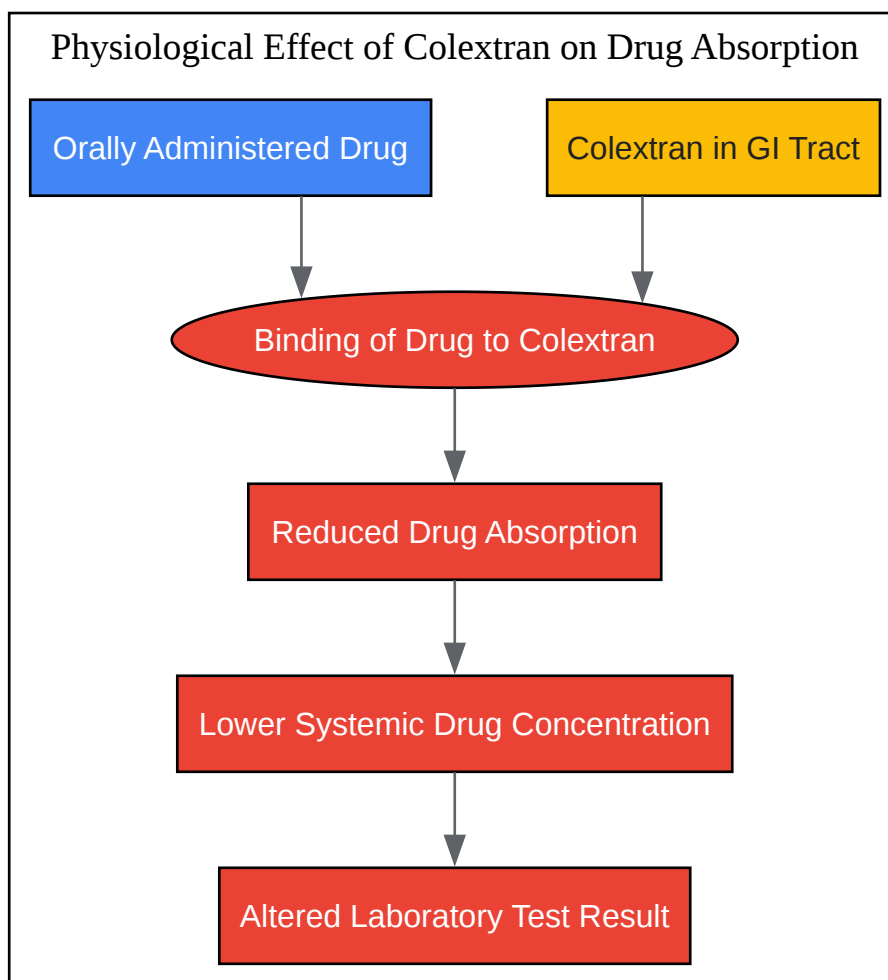
- Sample Preparation:
 - Create a series of dextran-spiked serum samples by adding known volumes of 10% Dextran 70 solution to aliquots of a pooled serum sample to achieve final dextran concentrations ranging from 0 to 20 g/L.
 - Prepare a control sample with an equivalent volume of saline instead of dextran solution.

- Biuret Assay:
 - For each sample, mix a small volume (e.g., 20 μ L) with the biuret reagent (e.g., 1 mL) in a test tube.
 - Incubate the mixture at room temperature for a specified time (e.g., 10 minutes).
 - Measure the absorbance of the solution at 540 nm using a spectrophotometer.
- Data Analysis:
 - Calculate the protein concentration for each sample based on a standard curve.
 - Compare the protein concentrations of the dextran-spiked samples to the control sample.
 - Plot the percentage of interference (decrease in measured protein concentration) against the dextran concentration.

Visualizations







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bile Acid Resins or Sequestrants - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Bile Acid Sequestrants: Putting a Unique Mechanism to Work - The Medical Xchange [themedicalxchange.com]

- 3. Questran (Cholestyramine): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 4. Colestyramine - Wikipedia [en.wikipedia.org]
- 5. Cholestyramine (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 6. Interference of dextran in biuret-type assays of serum proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Prevention of interference by dextran with biuret-type assay of serum proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Dextran interference in biuret-based assays for serum proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cholestyramine Resin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Colextran Interference with Common Laboratory Assays: A Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211920#colextran-interference-with-common-laboratory-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com